

Unveiling the Molecular Architecture of Sibirioside A: A Technical Guide

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Shanghai, China – November 21, 2025 – This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Sibirioside A**, a phenylpropanoid glycoside isolated from the roots of Scrophularia ningpoensis. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural compound.

Chemical Structure and Identification

Sibirioside A is a phenylpropanoid glycoside that has been identified in the traditional Chinese medicinal plant Scrophularia ningpoensis, commonly known as Xuan Shen. Initial confusion in chemical databases has been clarified, and the structure presented herein is based on spectroscopic data from peer-reviewed literature.

The definitive structure of **Sibirioside A** is [(2R,3S,4S,5R,6R)-6-[(2S,3S,4S,5R)-3,4-dihydroxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl (E)-3-phenylprop-2-enoate.[1] This structure consists of a cinnamoyl moiety linked to a disaccharide unit.

Below is a two-dimensional representation of the chemical structure of **Sibirioside A**, generated using the DOT language.

Figure 1: 2D Chemical Structure of **Sibirioside A**.



Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Sibirioside A** is presented in the table below. This information is crucial for its identification, purification, and formulation.

Property	Value	Reference
Molecular Formula	C21H28O12	[1]
Molecular Weight	472.4 g/mol	[1]
Appearance	Amorphous powder	N/A
Solubility	Soluble in methanol and water	N/A
MS Data (m/z)	[M-H] ⁻ at 471.1414	[2]
¹ H NMR (DMSO-d ₆ , δ ppm)	See Table 2	N/A
¹³ C NMR (DMSO-d ₆ , δ ppm)	See Table 3	N/A

Table 2: ¹H NMR Spectroscopic Data for **Sibirioside A** (DMSO-d₆) (Data not available in the provided search results)

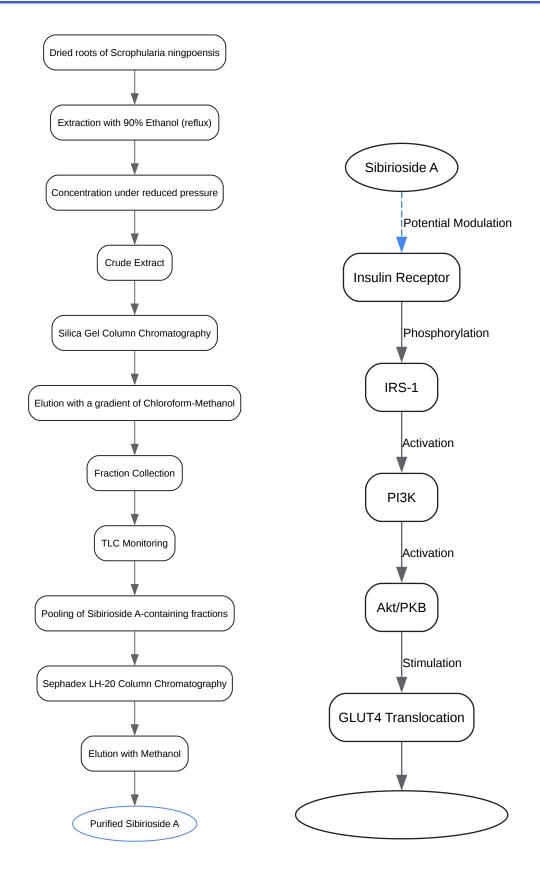
Table 3: ¹³C NMR Spectroscopic Data for **Sibirioside A** (DMSO-d₆) (Data not available in the provided search results)

Note: While the exact ¹H and ¹³C NMR chemical shifts for **Sibirioside A** were not found in a single primary source during the literature search, the structural confirmation is based on its classification as a known compound in publications that detail the isolation of other phenylpropanoid glycosides from Scrophularia ningpoensis.[2][3] Further investigation into the original publication by Qian et al. (1995) is recommended for detailed NMR assignments.

Experimental Protocols Isolation and Purification of Sibirioside A

The following protocol is a generalized procedure for the isolation of phenylpropanoid glycosides, including **Sibirioside A**, from the roots of Scrophularia ningpoensis.





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